

Application Note: Quantification of 16-Carboxymitragynine in Human Urine using LC-MS/MS

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Compound of Interest

Compound Name: 16-Carboxymitragynine

Cat. No.: B15571945

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Introduction

Mitragynine is the primary psychoactive alkaloid in the plant *Mitragyna speciosa*, commonly known as kratom. The use of kratom is on the rise globally for its reported opioid-like effects and as a self-treatment for pain and opioid withdrawal. Consequently, there is a growing need for robust analytical methods to monitor kratom consumption in clinical and forensic settings.

16-Carboxymitragynine is a key phase I metabolite of mitragynine, and its detection in urine can serve as a biomarker for kratom use.^{[1][2]} This application note provides a detailed protocol for the quantification of **16-Carboxymitragynine** in human urine using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique. The methodology described herein includes sample preparation involving enzymatic hydrolysis and solid-phase extraction (SPE), followed by LC-MS/MS analysis.

Principle of the Method

The method employs enzymatic hydrolysis to cleave glucuronide conjugates of **16-Carboxymitragynine**, increasing the concentration of the free metabolite for detection.^{[3][4]} Following hydrolysis, the sample is purified and concentrated using solid-phase extraction (SPE). The extracted analyte is then separated from other endogenous urine components using reversed-phase liquid chromatography and detected by a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Quantification is achieved by comparing the analyte's response to that of an internal standard.

Apparatus and Consumables

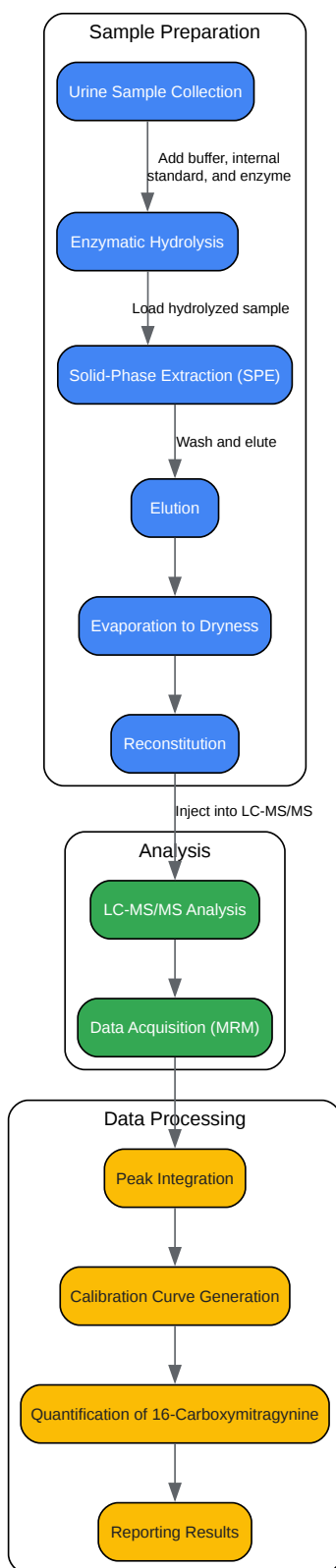
- Liquid Chromatograph: A high-performance or ultra-high-performance liquid chromatography (HPLC or UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Analytical Column: A reversed-phase C18 column (e.g., 100 mm × 2.1 mm, 2.6 µm particle size).
- Solid-Phase Extraction (SPE) Manifold and Cartridges: Polymeric SPE cartridges (e.g., HyperSep™ Retain PEP, 30 mg).^[5]
- Nitrogen Evaporator.
- Centrifuge.
- Vortex Mixer.
- Autosampler Vials.
- Standard laboratory glassware and pipettes.

Reagents and Standards

- **16-Carboxymitragynine** analytical standard.
- **16-Carboxymitragynine-d3** (or other suitable stable isotope-labeled internal standard).

- β -glucuronidase enzyme solution.
- Phosphate buffer (pH 6.8).
- Methanol (LC-MS grade).
- Acetonitrile (LC-MS grade).
- Formic acid (LC-MS grade).
- Ammonia solution.
- Deionized water (18 M Ω ·cm).
- Blank human urine.

Experimental Workflow



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Caption: Overall experimental workflow for the quantification of **16-Carboxymitragynine** in human urine.

Detailed Experimental Protocols

Standard and Quality Control (QC) Sample Preparation

- **Stock Solutions:** Prepare stock solutions of **16-Carboxymitragynine** and the internal standard in methanol at a concentration of 1 mg/mL.
- **Working Standard Solutions:** Prepare serial dilutions of the **16-Carboxymitragynine** stock solution with methanol to create working standards for calibration curve and QC samples.
- **Calibration Standards:** Spike blank human urine with the appropriate working standard solutions to prepare calibration standards at concentrations ranging from the limit of quantification (LOQ) to the upper limit of quantification (ULOQ).
- **QC Samples:** Prepare QC samples in blank human urine at a minimum of three concentration levels (low, medium, and high).

Sample Preparation Protocol

- **Sample Thawing and Centrifugation:** Thaw frozen urine samples at room temperature. Vortex and centrifuge the samples to pellet any precipitates.
- **Enzymatic Hydrolysis:** To 1 mL of urine (calibrator, QC, or unknown sample), add 50 µL of the internal standard working solution and 500 µL of phosphate buffer (pH 6.8). Add 50 µL of β-glucuronidase solution. Vortex and incubate at 60°C for 2 hours.
- **Solid-Phase Extraction (SPE):**
 - **Conditioning:** Condition the SPE cartridges with 1 mL of methanol followed by 1 mL of deionized water.
 - **Loading:** Load the hydrolyzed sample onto the conditioned SPE cartridge.
 - **Washing:** Wash the cartridge with 1 mL of deionized water, followed by 1 mL of 5% methanol in water.

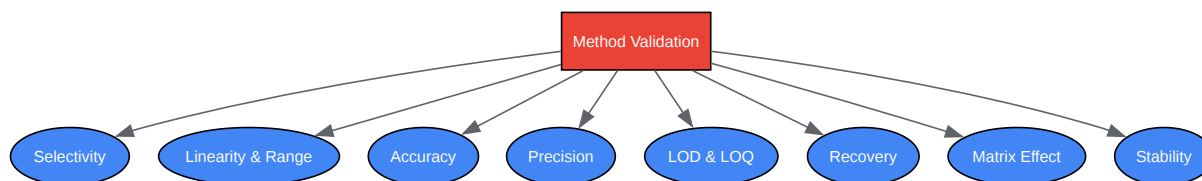
- Elution: Elute the analyte with 1 mL of methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the mobile phase starting composition (e.g., 95% mobile phase A, 5% mobile phase B). Vortex to mix.
- Transfer: Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis Protocol

- LC Parameters:
 - Column: C18 reversed-phase column.
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A typical gradient would start at 5% B, ramp up to 95% B, hold, and then return to initial conditions for re-equilibration.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5-10 µL.
 - Column Temperature: 40°C.
- MS/MS Parameters:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor-to-product ion transitions for **16-Carboxymitragynine** and its internal standard must be determined by direct infusion of the standards. As a starting point, for **16-Carboxymitragynine** (precursor ion m/z ~415.2), potential product ions could be monitored. These transitions need to be optimized for collision energy.

Method Validation

A comprehensive method validation should be performed according to established guidelines.



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Caption: Key parameters for LC-MS/MS method validation.

Quantitative Data Summary

The following tables summarize typical quantitative performance data for the analysis of mitragynine and its metabolites in urine. Specific data for **16-Carboxymitragynine** should be established during method validation.

Table 1: Example Calibration and Quality Control Data for Mitragynine Analogs

Analyte	Calibration Range (ng/mL)	LLOQ (ng/mL)	LQC (ng/mL)	MQC (ng/mL)	HQC (ng/mL)
Mitragynine	15.0 - 1000	15.0	40	300	800
7-hydroxymitragynine	15.0 - 1000	15.0	40	300	800
16-Carboxymitragynine	To be determined	To be determined	To be determined	To be determined	To be determined

Data for mitragynine and 7-hydroxymitragynine are adapted from existing literature for illustrative purposes.[5]

Table 2: Method Validation Parameters for Mitragynine (for reference)

Parameter	Acceptance Criteria	Typical Result for Mitragynine
Linearity (r^2)	> 0.99	> 0.995
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)	95.25 - 111.20%
Precision (%RSD)	< 15% (< 20% at LLOQ)	< 15%
LOD	S/N > 3	0.15 ng/mL
LOQ	S/N > 10	2.0 ng/mL
Recovery	Consistent and reproducible	94.98 - 111.20%

Reference data for Mitragynine.

Conclusion

This application note provides a comprehensive framework for the development and implementation of a robust LC-MS/MS method for the quantification of the kratom metabolite **16-Carboxymitragynine** in human urine. The detailed protocols for sample preparation and analysis, along with the guidelines for method validation, offer a solid foundation for researchers and scientists in the fields of toxicology, pharmacology, and drug metabolism. The successful application of this method will contribute to a better understanding of kratom pharmacokinetics and aid in the monitoring of its use.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Identification of metabolites and potential biomarkers of kratom in urine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. assets.fishersci.com \[assets.fishersci.com\]](#)
- To cite this document: BenchChem. [Application Note: Quantification of 16-Carboxymitragynine in Human Urine using LC-MS/MS]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15571945/docs#application-note-quantification-of-16-carboxymitragynine-in-human-urine-using-lc-ms-ms>]

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